

"4-((2-Hydroxyethyl)amino)-3-nitrophenol" chemical properties and characterization

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Compound of Interest

Compound Name: 4-((2-Hydroxyethyl)amino)-3-nitrophenol

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An In-Depth Technical Guide to 4-((2-Hydroxyethyl)amino)-3-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, characterization, and relevant experimental protocols for **4-((2-Hydroxyethyl)amino)-3-nitrophenol**. It is intended to serve as a technical resource for professionals in research and drug development.

Chemical and Physical Properties

4-((2-Hydroxyethyl)amino)-3-nitrophenol, with CAS number 65235-31-6, is an aromatic phenol compound.^[1] It is recognized for its use as an intermediate in the synthesis of various dyes, drugs, and pharmaceutical compounds.^{[2][3][4]} Its primary application in cosmetics is as a hair dye colorant in both semi-permanent and permanent formulations.^[5]

The key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ N ₂ O ₄	[1][2][6]
Molecular Weight	198.18 g/mol	[1][2][6]
Appearance	Dark red or yellow to orange crystalline powder	[1][2]
Melting Point	142-146 °C	[1][2][5]
Boiling Point	446.3 °C at 760 mmHg (Predicted)	[1][5]
Density	1.488 g/cm ³ (Predicted)	[1][5]
Flash Point	223.7 °C	[1]
pKa	9.31 ± 0.14 (Predicted)	[1][2][5]
Solubility	Soluble in water and ethanol; slightly soluble in ether and chloroform.	[2][4]
Storage	Keep in a dark, dry, and cool place with the container tightly sealed.	[1][5][7]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **4-((2-Hydroxyethyl)amino)-3-nitrophenol** are crucial for its application in research and development.

Synthesis Protocol

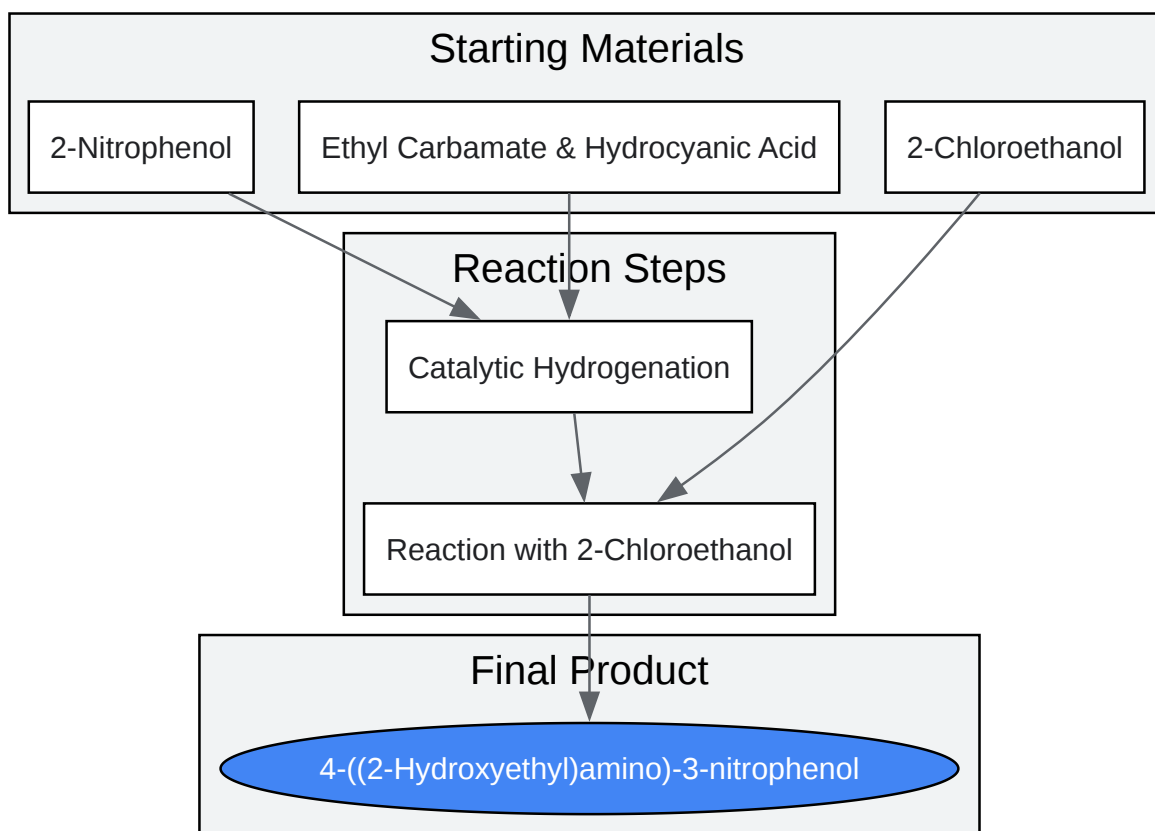
A common method for the preparation of **4-((2-Hydroxyethyl)amino)-3-nitrophenol** involves a multi-step chemical synthesis.[2][4]

Objective: To synthesize 3-Nitro-N-(2-Hydroxyethyl)-4-Aminophenol.

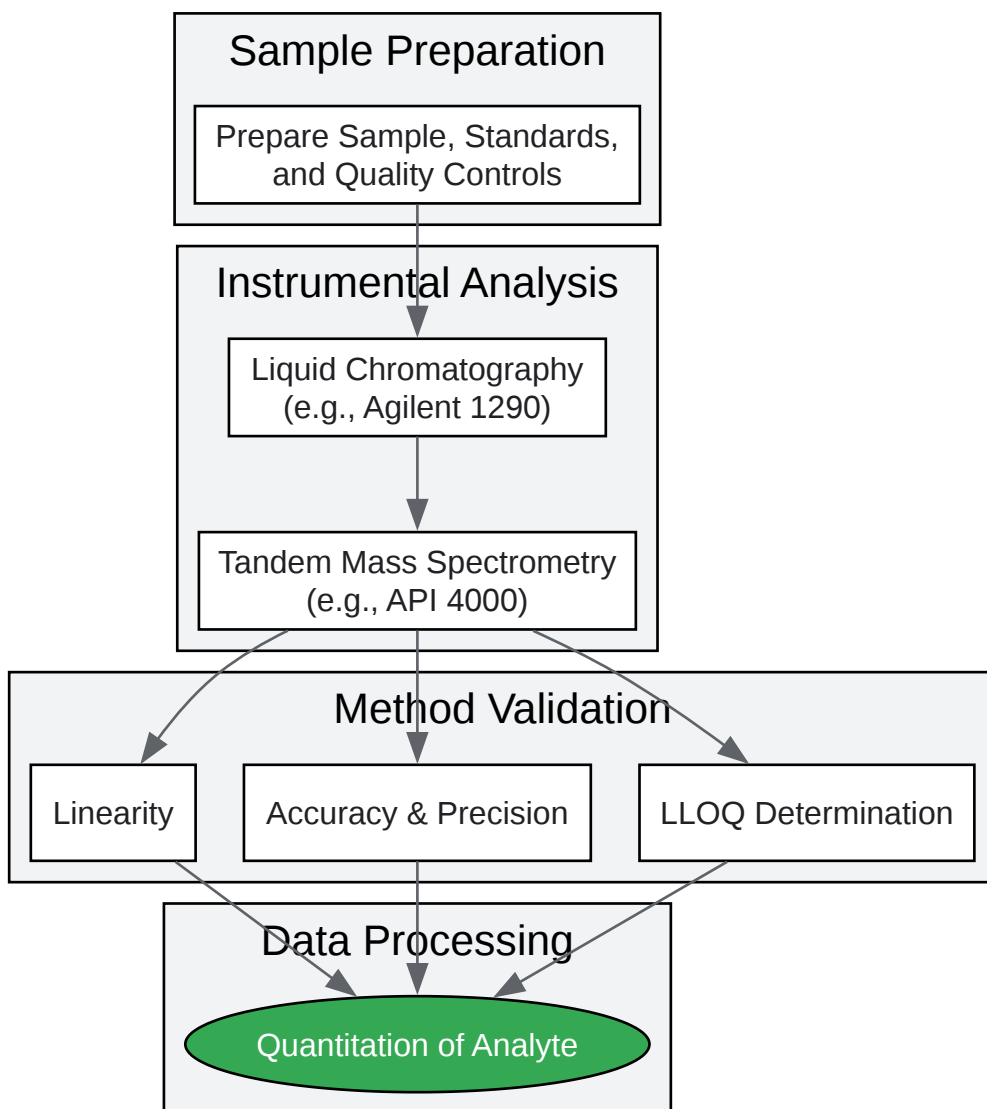
Methodology:

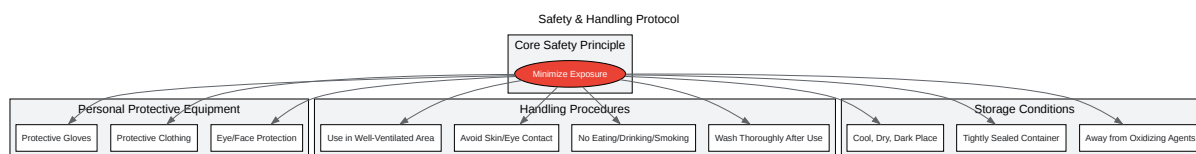
- **Catalytic Hydrogenation:** 2-Nitrophenol is subjected to catalytic hydrogenation using ethyl carbamate and hydrocyanic acid. This initial step aims to reduce the nitro group.
- **Reaction with 2-Chloroethanol:** The intermediate product from the hydrogenation step is then reacted with 2-chloroethanol. This reaction introduces the (2-hydroxyethyl)amino group to the aromatic ring, yielding the final product, **4-((2-Hydroxyethyl)amino)-3-nitrophenol**.^{[2][4]}
- **Purification:** The final product should be purified using appropriate techniques such as recrystallization or column chromatography to achieve the desired purity for analytical or further use.

Synthesis Workflow



LC-MS/MS Analytical Workflow





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